

Spectroscopic Data of 2-Cyanoethylhydrazine: A Technical Guide

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Compound of Interest

Compound Name: 2-Cyanoethylhydrazine

CAS No.: 353-07-1

Cat. No.: B1581480

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Abstract: This technical guide provides a comprehensive overview of the spectroscopic data for **2-Cyanoethylhydrazine** (CAS No: 353-07-1), a versatile intermediate in organic and pharmaceutical synthesis.^{[1][2]} This document is intended for researchers, scientists, and drug development professionals, offering an in-depth analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide emphasizes the interpretation of spectral features to confirm the molecular structure and purity, providing a valuable resource for those utilizing this compound in their research.

Introduction

2-Cyanoethylhydrazine, also known as 3-hydrazinylpropanenitrile, is a bifunctional molecule incorporating both a reactive hydrazine moiety and a nitrile group.^{[3][4]} Its chemical properties make it a valuable building block in the synthesis of various heterocyclic compounds, including pyrazoles and pyridazines, which are of significant interest in medicinal chemistry.^[1] Accurate spectroscopic characterization is paramount to ensure the identity and purity of **2-Cyanoethylhydrazine** for its successful application in synthetic protocols. This guide provides a detailed analysis of its characteristic spectroscopic signatures.

The molecular structure of **2-Cyanoethylhydrazine** is presented below:

Caption: Molecular Structure of **2-Cyanoethylhydrazine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. While specific experimental data from peer-reviewed literature is not readily available, a Certificate of Analysis for commercially available **2-Cyanoethylhydrazine** confirms that its ^1H NMR spectrum is consistent with the expected structure.^[5] Based on established principles of NMR spectroscopy, a predicted spectrum can be described.

^1H NMR Spectroscopy

The proton NMR spectrum of **2-Cyanoethylhydrazine** is expected to exhibit three distinct signals corresponding to the three different proton environments in the molecule.

Table 1: Predicted ^1H NMR Spectral Data for **2-Cyanoethylhydrazine**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~2.60	Triplet	2H	-CH ₂ -CN
~3.00	Triplet	2H	-CH ₂ -NHNH ₂
~3.50	Broad Singlet	3H	-NHNH ₂

Causality of Signal Assignment:

- The methylene protons adjacent to the electron-withdrawing nitrile group (-CH₂-CN) are expected to be the most deshielded of the methylene groups and thus appear further downfield.
- The methylene protons adjacent to the hydrazine group (-CH₂-NHNH₂) will be slightly more shielded than those next to the nitrile and will appear upfield.

- Both methylene groups will appear as triplets due to coupling with the adjacent methylene protons ($n+1$ rule, where $n=2$).
- The protons on the hydrazine group ($-NH$ and $-NH_2$) are exchangeable and often appear as a broad singlet. Their chemical shift can be variable and is dependent on solvent, concentration, and temperature.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **2-Cyanoethylhydrazine** is predicted to show three signals, corresponding to the three unique carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Spectral Data for **2-Cyanoethylhydrazine**

Chemical Shift (δ , ppm)	Assignment
~18	$-CH_2-CN$
~50	$-CH_2-NHNH_2$
~118	$-C\equiv N$

Causality of Signal Assignment:

- The carbon of the nitrile group ($-C\equiv N$) is significantly deshielded and will appear at the lowest field (highest ppm value).^[6]
- The methylene carbon attached to the nitrogen of the hydrazine group ($-CH_2-NHNH_2$) will be more deshielded than the other methylene carbon due to the electronegativity of nitrogen.
- The methylene carbon adjacent to the nitrile group ($-CH_2-CN$) will be the most shielded of the carbon signals and appear at the highest field (lowest ppm value).

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-Cyanoethylhydrazine** is expected to show characteristic absorption bands for

the nitrile and hydrazine functional groups. Commercially available spectra from sources like SpectraBase confirm these features.[7]

Table 3: Characteristic IR Absorption Bands for **2-Cyanoethylhydrazine**

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
3350 - 3250	Medium, Broad	N-H stretching (hydrazine)
2950 - 2850	Medium	C-H stretching (aliphatic)
2250 - 2240	Strong, Sharp	C≡N stretching (nitrile)
1650 - 1580	Medium	N-H bending (hydrazine)
1470 - 1430	Medium	C-H bending (methylene)

Interpretation of Key Absorptions:

- **N-H Stretching:** The broad absorption in the region of 3350-3250 cm⁻¹ is characteristic of the N-H stretching vibrations of the primary amine in the hydrazine group. The broadening is due to hydrogen bonding.
- **C-H Stretching:** The absorptions in the 2950-2850 cm⁻¹ range are due to the symmetric and asymmetric stretching vibrations of the C-H bonds in the two methylene groups.
- **C≡N Stretching:** A strong, sharp absorption band around 2250-2240 cm⁻¹ is a definitive indicator of the nitrile functional group. The strength and sharpness of this peak are due to the large change in dipole moment during the stretching vibration of the triple bond.
- **N-H Bending:** The peak in the 1650-1580 cm⁻¹ region corresponds to the scissoring vibration of the -NH₂ group.

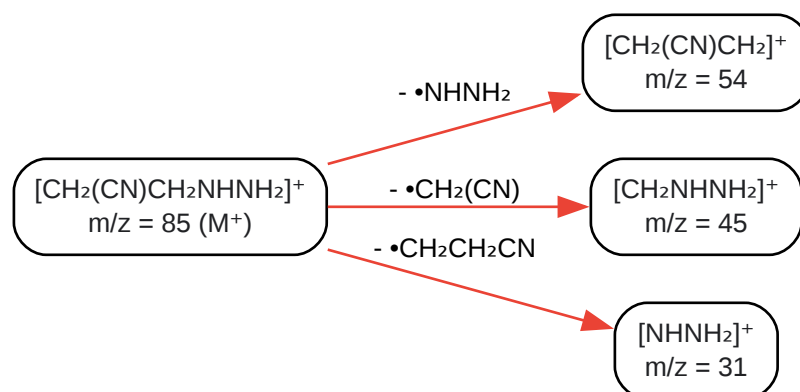
Caption: Workflow for ATR-FTIR analysis of **2-Cyanoethylhydrazine**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. While a published experimental mass spectrum for **2-Cyanoethylhydrazine** is not readily available, the expected fragmentation pattern can be predicted based on the stability of the resulting fragments.

Expected Molecular Ion: The molecular formula of **2-Cyanoethylhydrazine** is $C_3H_7N_3$, with a molecular weight of 85.11 g/mol .[4][5][8] In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) would be observed at a mass-to-charge ratio (m/z) of 85.

Predicted Fragmentation Pathway: The fragmentation of the molecular ion is expected to proceed through several pathways, leading to the formation of stable carbocations and neutral radical species.



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Caption: Predicted major fragmentation pathways for **2-Cyanoethylhydrazine**.

Analysis of Fragmentation:

- **Loss of the Hydrazinyl Radical:** Cleavage of the C-N bond can result in the loss of a hydrazinyl radical ($\bullet NHNH_2$), leading to the formation of a stable cyanomethyl ethyl cation at m/z 54.
- **Loss of the Cyanomethyl Radical:** Alpha-cleavage adjacent to the hydrazine nitrogen can lead to the loss of a cyanomethyl radical ($\bullet CH_2CN$), resulting in a fragment at m/z 45.
- **Loss of the Cyanoethyl Radical:** Cleavage of the N-N bond is also possible, though likely less favored, which could lead to other smaller fragments. Cleavage of the C-C bond can

result in the loss of a cyanoethyl radical ($\bullet\text{CH}_2\text{CH}_2\text{CN}$), giving rise to a hydrazinyl cation at m/z 31.

Conclusion

The spectroscopic data presented in this guide, based on a combination of available information and predictive analysis, provides a robust framework for the identification and characterization of **2-Cyanoethylhydrazine**. The predicted ^1H and ^{13}C NMR spectra offer a clear picture of the proton and carbon environments. The characteristic IR absorptions for the nitrile and hydrazine functional groups serve as definitive markers for the compound's identity. Furthermore, the predicted mass spectral fragmentation pattern provides valuable information for confirming the molecular structure. This comprehensive spectroscopic profile is an essential tool for any scientist working with this important synthetic intermediate.

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